

Technical Guide & Safety Data Sheet: N,N-bis(2-hydroxyethyl)benzenesulfonamide

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Compound of Interest

Compound Name:	<i>N,N-bis(2-hydroxyethyl)benzenesulfonamide</i>
CAS No.:	13127-79-2
Cat. No.:	B057860

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Introduction: The Molecule & Its Utility

N,N-bis(2-hydroxyethyl)benzenesulfonamide is a specialized sulfonamide derivative primarily utilized as a plasticizer for polyamides (nylons) and as a versatile intermediate in organic synthesis. Structurally, it combines a robust benzenesulfonyl core with two hydrophilic hydroxyethyl arms. This amphiphilic nature allows it to disrupt hydrogen bonding networks in polymers, lowering the glass transition temperature (

) and increasing flexibility, while also serving as a dual-nucleophile in synthetic pathways.

For the drug development professional, this molecule represents a "privileged scaffold"—the sulfonamide moiety is pharmacologically active (antibacterial, carbonic anhydrase inhibition), while the diethanolamine tail offers handles for further derivatization into prodrugs or solubility-enhancing modifications.

Hazard Identification & Risk Assessment

Note: As a specialized R&D chemical, specific regulatory data (REACH/ECHA) may be limited compared to commodity chemicals. The following classification is derived from Structure-Activity Relationship (SAR) analysis of the sulfonamide class and diethanolamine precursors.

GHS Classification (derived)

Hazard Class	Category	Hazard Statement	Code
Skin Corrosion/Irritation	2	Causes skin irritation.	H315
Serious Eye Damage/Irritation	2A	Causes serious eye irritation.	H319
STOT - Single Exposure	3	May cause respiratory irritation.	H335

The Mechanistic Basis of Hazards

- Skin/Eye Irritation: The sulfonyl group is electron-withdrawing, increasing the acidity of the molecule. Combined with the surfactant-like properties of the hydroxyethyl chains, this compound can penetrate the stratum corneum and disrupt lipid bilayers, leading to irritation (H315/H319).
- Respiratory Irritation: As a synthesis intermediate, dust or aerosols generated during handling can irritate the mucous membranes of the upper respiratory tract (H335).

Signal Word & Pictogram

Signal Word: WARNING Pictogram: (Use standard GHS Exclamation Mark symbol in labeling)

Handling & Storage: A Self-Validating Protocol

Safety in the lab is not about following rules blindly; it is about establishing causality between action and outcome.

Storage Directives

- Hygroscopicity Check: The two hydroxyl groups make this compound potentially hygroscopic.

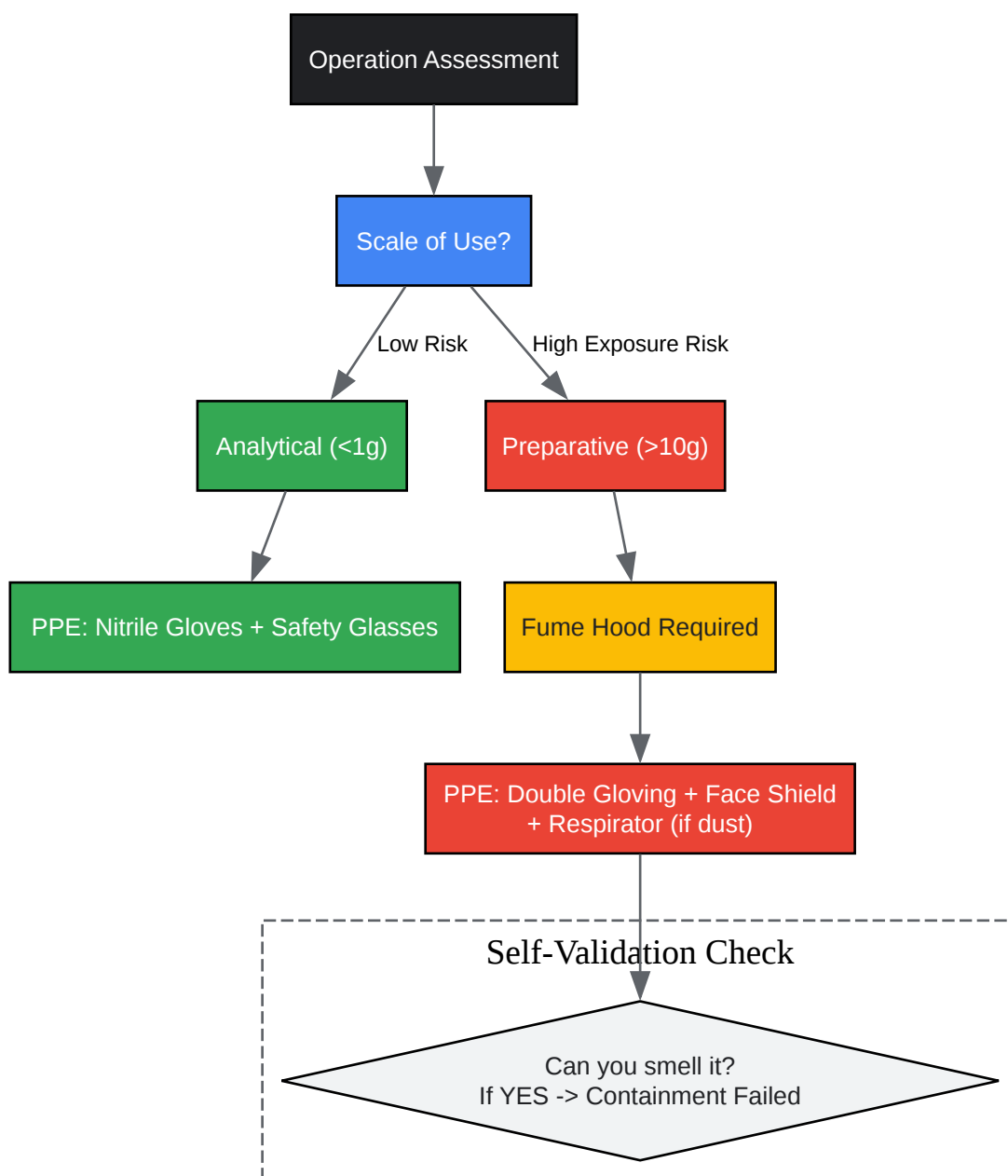
- Protocol: Store in a desiccator or under inert gas (Argon/Nitrogen).
- Validation: If the solid turns into a sticky gum or liquid over time, moisture ingress has occurred. Dry under vacuum over

to restore.
- Temperature: Store at ambient temperature (

). Avoid excessive heat which may promote condensation polymerization of the hydroxyl arms.

Exposure Control Decision Tree

The following logic flow dictates the PPE and engineering controls required based on the operation scale.



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Figure 1: Risk-based exposure control logic. Note that olfactory detection (smell) is a lagging indicator of exposure; containment is primary.

Experimental Application: Synthesis Protocol

For researchers needing to synthesize this compound freshly (e.g., to avoid plasticizer degradation products), the following Schotten-Baumann type reaction is the gold standard.

Reaction: Benzenesulfonyl chloride + Diethanolamine

Product + HCl

Reagents & Stoichiometry

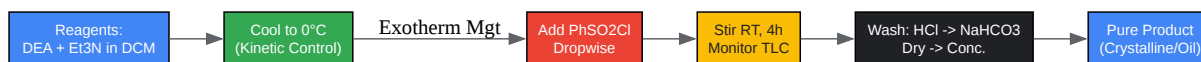
Reagent	Equiv.	Role	Critical Note
Diethanolamine (DEA)	1.0	Nucleophile	Viscous; weigh by difference.
Benzenesulfonyl Chloride	1.1	Electrophile	Lachrymator. Handle in hood.
Triethylamine (Et N)	1.2	Base	Scavenges HCl; prevents acid hydrolysis.
Dichloromethane (DCM)	Solvent	Medium	Dry solvent preferred.

Step-by-Step Methodology

- Setup: Flame-dry a 250 mL round-bottom flask (RBF) equipped with a magnetic stir bar and an addition funnel. Flush with Nitrogen.[1]
- Solubilization: Add Diethanolamine (10 mmol) and Triethylamine (12 mmol) to DCM (50 mL). Cool to in an ice bath.
 - Why? The reaction is exothermic.[2] Cooling prevents the formation of O-sulfonated side products (kinetic control).
- Addition: Dropwise add Benzenesulfonyl chloride (11 mmol) dissolved in 10 mL DCM over 20 minutes.
 - Self-Validation: The solution should remain clear to pale yellow.[3] Darkening indicates thermal degradation or amine oxidation.

- Reaction: Allow to warm to room temperature and stir for 4 hours. Monitor by TLC (50% EtOAc/Hexane).
- Workup:
 - Wash organic layer with 1M HCl (removes unreacted amine).
 - Wash with Sat. NaHCO₃
(removes unreacted sulfonyl chloride as sulfonate).
 - Dry over MgSO₄
, filter, and concentrate.
- Purification: Recrystallize from EtOAc/Hexane or use flash chromatography if high purity is required for biological assay.

Synthesis Workflow Diagram



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Figure 2: Optimized synthesis workflow emphasizing kinetic control during the electrophile addition.

Toxicological Profile

Acute Toxicity

- Oral: Likely low toxicity based on analog data (Benzenesulfonamide derivatives often have LD₅₀ > 2000 mg/kg).
- Dermal: Moderate irritant. Prolonged contact may cause defatting of the skin due to the lipophilic benzene ring and hydrophilic tails acting as a surfactant.

Chronic Effects (CMR Assessment)

- **Carcinogenicity:** Not listed by IARC, NTP, or OSHA. However, secondary amines (like the precursor DEA) can form nitrosamines (carcinogenic) if exposed to nitrosating agents. Crucial: Do not store this compound with nitrites or nitric acid.
- **Reproductive Toxicity:** No specific data available. Handle with standard "Universal Precautions" for novel chemical entities (NCEs).

Emergency Response

First Aid Measures

- **Eye Contact:** Immediately flush with water for 15 minutes. Mechanism: Dilution reduces the osmotic and chemical stress on the cornea.
- **Skin Contact:** Wash with soap and water. Do not use solvents (ethanol/acetone) as they may increase transdermal absorption.
- **Ingestion:** Rinse mouth. Do NOT induce vomiting (risk of aspiration).

Fire Fighting

- **Media:** Water spray, dry chemical, or CO₂.
- **Hazards:** Emits toxic fumes of Carbon Monoxide (CO), Nitrogen Oxides (NO_x), and Sulfur Oxides (SO_x) under fire conditions. Firefighters must wear SCBA.

Physical & Chemical Properties

Property	Value/Observation
Physical State	Viscous liquid or low-melting solid (dependent on purity).
Melting Point	Expected range: 45-60°C (Analogous 4-methyl derivative is 95-98°C; lack of methyl lowers packing efficiency).
Solubility	Soluble in DCM, EtOAc, Alcohols. Sparingly soluble in water.
Molecular Weight	245.29 g/mol
Molecular Formula	C H NO S

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